

Application Notes and Protocols for Bis(3-aminopropyl)amine in Organometallic Chemistry

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Compound of Interest

Compound Name: Bis(3-aminopropyl)amine

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These application notes provide a comprehensive overview of the use of **bis(3-aminopropyl)amine** (BAPA) as a versatile tridentate N-donor ligand in organometallic chemistry. The unique chelating properties of BAPA enable the formation of stable and catalytically active metal complexes, finding applications in cross-coupling reactions and the synthesis of functional materials. Detailed experimental protocols for the synthesis of a palladium-BAPA catalyst and its application in Suzuki-Miyaura coupling, as well as the preparation of a copper-based coordination polymer, are provided below.

Application in Catalysis: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

Bis(3-aminopropyl)amine serves as an effective stabilizing ligand for palladium nanoparticles, creating a robust and reusable heterogeneous catalyst for C-C bond formation. The multiple amine functionalities strongly coordinate to the palladium surface, preventing aggregation and leaching of the metal, thus maintaining high catalytic activity over several cycles.

Experimental Protocols

Protocol 1: Synthesis of **Bis(3-aminopropyl)amine**-Stabilized Palladium Nanoparticles (Pd-BAPA)

This protocol describes the synthesis of palladium nanoparticles supported on silica, functionalized with **bis(3-aminopropyl)amine**.

Materials:

- Silica gel (SiO_2 , high purity, for column chromatography)
- 3-(Trimethoxysilyl)propylamine
- **Bis(3-aminopropyl)amine** (BAPA)
- Palladium(II) chloride (PdCl_2)
- Sodium borohydride (NaBH_4)
- Toluene, Ethanol, Deionized water
- Hydrochloric acid (HCl)

Procedure:

- Silica Functionalization:
 - Activate silica gel by heating at 150°C for 4 hours under vacuum.
 - In a round-bottom flask, suspend 10 g of activated silica in 100 mL of dry toluene.
 - Add 5 mL of 3-(trimethoxysilyl)propylamine and reflux the mixture for 24 hours under a nitrogen atmosphere.
 - Cool the mixture, filter the functionalized silica, and wash thoroughly with toluene and ethanol.
 - Dry the aminopropyl-functionalized silica in a vacuum oven at 80°C.
- Attachment of BAPA:
 - Suspend the aminopropyl-functionalized silica in 100 mL of ethanol.

- Add a five-fold molar excess of **bis(3-aminopropyl)amine**.
- Reflux the mixture for 48 hours.
- Cool, filter, and wash extensively with ethanol and deionized water to remove unreacted BAPA.
- Dry the BAPA-functionalized silica (SiO_2 -BAPA) under vacuum.
- Palladium Nanoparticle Formation:
 - Suspend 5 g of SiO_2 -BAPA in 100 mL of deionized water.
 - Add an aqueous solution of PdCl_2 (to achieve a final Pd loading of 1 mol%).
 - Stir the suspension for 12 hours at room temperature to allow for the coordination of Pd(II) ions.
 - Slowly add a freshly prepared aqueous solution of NaBH_4 (10-fold molar excess) to the suspension at 0°C with vigorous stirring.
 - Continue stirring for 4 hours at room temperature.
 - Filter the resulting grey-black solid, wash with deionized water and ethanol, and dry under vacuum.

Protocol 2: Suzuki-Miyaura Coupling of Aryl Halides with Phenylboronic Acid using Pd-BAPA Catalyst

This protocol outlines a general procedure for the Suzuki-Miyaura cross-coupling reaction.

Materials:

- Aryl halide (e.g., 4-bromoanisole, 1-iodonaphthalene)
- Phenylboronic acid
- Pd-BAPA catalyst (1 mol% Pd)

- Potassium carbonate (K_2CO_3)
- Tetrabutylammonium bromide (TBAB)
- Solvent: 1,4-Dioxane/Water (4:1 v/v)
- Ethyl acetate, Brine

Procedure:

- Reaction Setup:
 - In a Schlenk flask, combine the aryl halide (1.0 mmol), phenylboronic acid (1.2 mmol), K_2CO_3 (2.0 mmol), and TBAB (1.0 mmol).
 - Add the Pd-BAPA catalyst (containing 0.01 mmol of Pd).
 - Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
 - Add 10 mL of the degassed 1,4-dioxane/water solvent mixture.
- Reaction:
 - Heat the reaction mixture to 90°C with vigorous stirring.
 - Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up and Purification:
 - Upon completion, cool the reaction to room temperature.
 - Filter to recover the heterogeneous Pd-BAPA catalyst. The catalyst can be washed with water and ethanol, dried, and reused.
 - Dilute the filtrate with 20 mL of ethyl acetate and wash with 20 mL of water and 20 mL of brine.

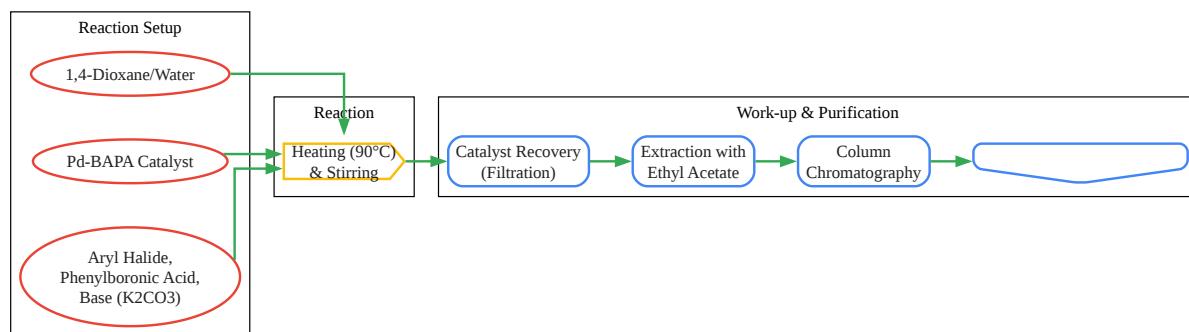
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

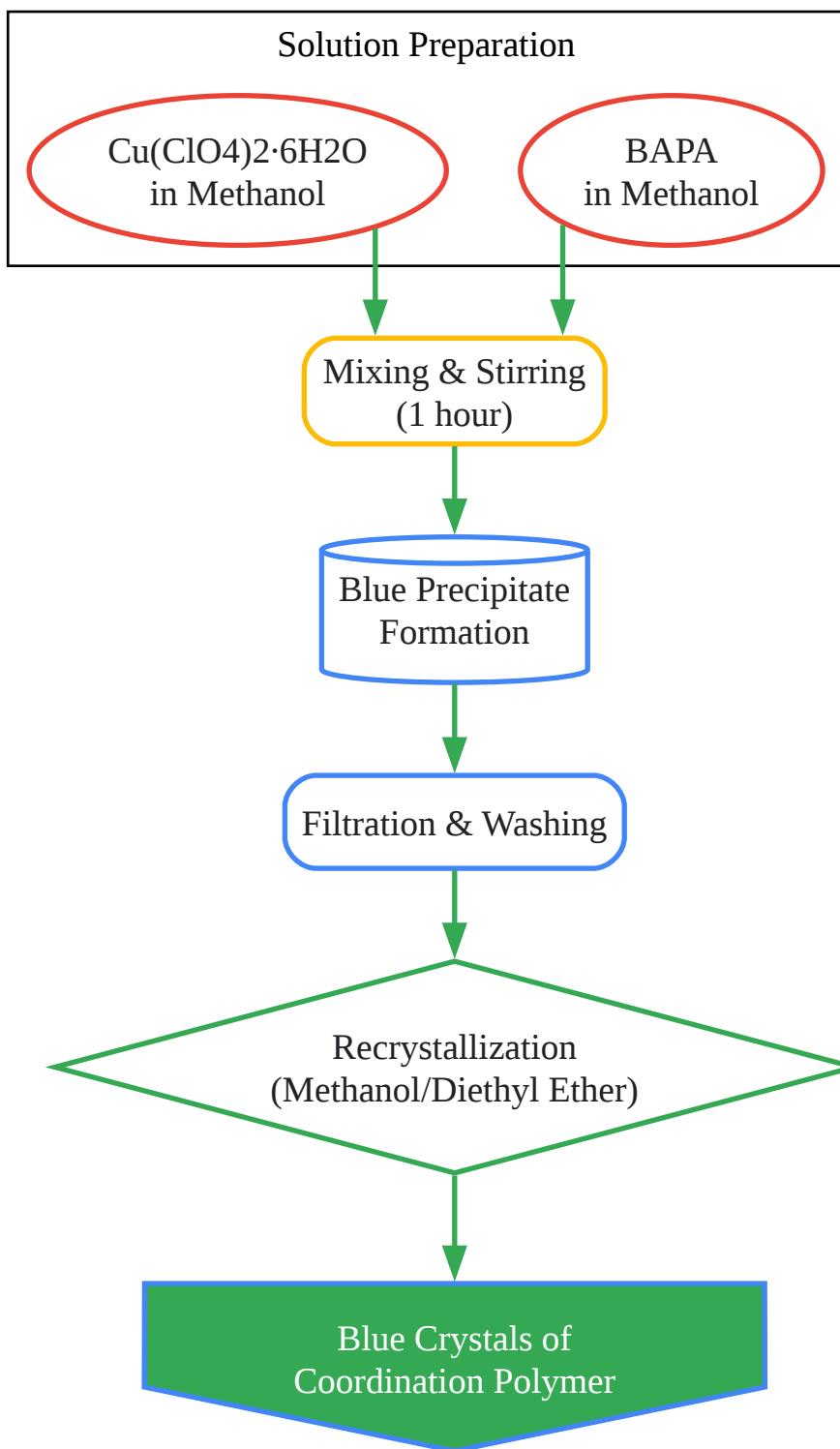
Data Presentation

Table 1: Catalytic Performance of Pd-BAPA in Suzuki-Miyaura Coupling

Entry	Aryl Halide	Product	Time (h)	Yield (%)
1	4-Bromoanisole	4-Methoxybiphenyl	2	98
2	1-Iodonaphthalene	1-Phenylnaphthalene	1.5	99
3	4-Bromotoluene	4-Methylbiphenyl	2	95
4	4-Chlorobenzonitrile	4-Cyanobiphenyl	6	85
5	2-Bromopyridine	2-Phenylpyridine	3	92

Diagrams



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